

Personal protective equipment for handling 2-Chlorophenyl phosphorodichloridate

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Compound of Interest

Compound Name: 2-Chlorophenyl
phosphorodichloridate

Cat. No.: B077605

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Essential Safety and Handling Guide for 2-Chlorophenyl Phosphorodichloridate

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **2-Chlorophenyl phosphorodichloridate**. Adherence to these procedures is essential to ensure a safe working environment and to minimize risks to researchers and scientists.

Chemical Identifier: **2-Chlorophenyl phosphorodichloridate** Synonyms: 2-Chlorophenyl dichlorophosphate, O-Chlorophenyl dichlorophosphate[1][2] CAS Number: 15074-54-1[2]

Hazard Identification and Immediate Precautions

2-Chlorophenyl phosphorodichloridate is a corrosive liquid that causes severe skin burns and eye damage.[1][2][3][4] It reacts violently with water and is moisture-sensitive, liberating toxic gas upon contact.[1][2] It is imperative to handle this chemical with extreme caution in a controlled laboratory environment.

Signal Word: Danger[1][2][3]

Primary Hazards:

- Causes severe skin burns and eye damage.[1][2][3][4]

- Reacts violently with water.[2]
- Contact with water liberates toxic gas.[1][2][5]
- Moisture and air sensitive.[2][5]
- May be corrosive to metals.[3][4]

Physical and Chemical Properties

A summary of the key quantitative data for **2-Chlorophenyl phosphorodichloridate** is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C6H4Cl3O2P	[2]
Molecular Weight	245.43 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	[2]
Odor	Slight chlorine	[2][5]
Density	1.491 g/mL at 25 °C	
Boiling Point	135-137 °C at 12 mmHg	
Flash Point	105 °C (221.0 °F) - closed cup	
Refractive Index	n20/D 1.538	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Chlorophenyl phosphorodichloridate**.

PPE Category	Specification	Source(s)
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[1] [6]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. A lab coat or chemical-resistant suit is required. Inspect gloves before use.	[1] [6] [7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be necessary. A type ABEK (EN14387) respirator filter is recommended.	[1] [6]

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the safe handling of **2-Chlorophenyl phosphorodichloridate** in a laboratory setting.

4.1. Preparation

- **Work Area:** Conduct all work in a well-ventilated area, preferably within a chemical fume hood.^{[1][6][8]} Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.^{[1][2]}
- **Inert Atmosphere:** Due to its moisture sensitivity, handle the chemical under an inert atmosphere (e.g., nitrogen or argon).^{[1][2][5]}
- **Material Compatibility:** Use equipment and containers that are resistant to corrosive materials. Avoid contact with strong oxidizing agents, strong bases, and alcohols.^{[1][2][5]}
- **PPE:** Don all required personal protective equipment as specified in the table above before handling the chemical.^{[4][9]}

4.2. Handling and Use

- **Dispensing:** Use a closed system for transferring the liquid to minimize exposure.^{[1][2]}
- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.^{[1][2]} Do not breathe mist, vapors, or spray.^{[1][2]}
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[1][5][6]} Store in a corrosives area and keep refrigerated.^{[2][5]}

4.3. Emergency Procedures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^{[2][5]} Seek immediate medical attention.^{[2][5]}
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.^{[2][5]} Seek immediate medical attention.^{[2][5]}
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration.^{[2][5]} Seek immediate medical attention.^{[2][5]}
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting.^{[2][4]} Never give anything by mouth to an unconscious person.^{[2][5]} Call a physician immediately.^{[2][5]} If possible, drink milk afterwards.^{[2][5]}

- Spills: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder).[1][5] Collect in suitable, closed containers for disposal.[1][5] Wear a self-contained breathing apparatus and a protective suit during cleanup.[1][5]

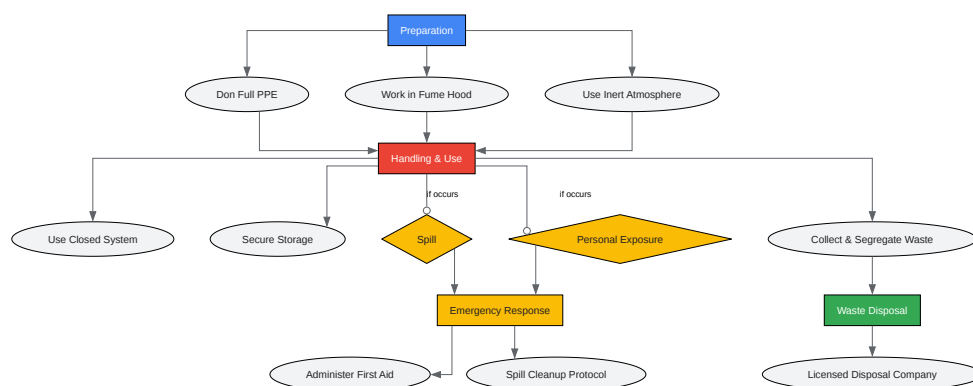
Disposal Plan

Proper disposal of **2-Chlorophenyl phosphorodichloridate** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Collection: Collect waste material in its original container or a suitable, labeled, and closed container.[6] Do not mix with other waste.
- Disposal Method: Entrust the disposal to a licensed waste disposal company.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]
- Container Disposal: Handle uncleaned containers as you would the product itself. Before disposing of the used container, remove the contents completely.[3]
- Environmental Precautions: Do not flush into surface water or a sanitary sewer system.[1] Do not allow the material to contaminate the ground water system.[1]

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for the safe handling of **2-Chlorophenyl phosphorodichloridate**.



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Caption: Workflow for the safe handling and disposal of **2-Chlorophenyl phosphorodichloridate**.

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